

(1R)-Chrysanthemolactone CAS number and chemical identifiers

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Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

CAS No.: 22841-82-3

Cat. No.: B15591052

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(1R)-Chrysanthemolactone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

(1R)-Chrysanthemolactone, a naturally occurring monoterpenoid lactone, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and available technical data.

Chemical Identifiers and Properties

(1R)-Chrysanthemolactone is registered under the CAS number 14087-70-8.^[1] Its chemical structure and properties are summarized in the tables below.

Identifier	Value
CAS Number	14087-70-8[1]
Molecular Formula	C ₁₀ H ₁₆ O ₂ [2]
Molecular Weight	168.23 g/mol [2]
IUPAC Name	(1R,6S)-4,4,7,7-Tetramethyl-3-oxabicyclo[4.1.0]heptan-2-one
Synonyms	(1R)-Chrysanthemolactone, (1R,6S)-4,4,7,7-Tetramethyl-3-oxabicyclo[4.1.0]heptan-2-one[1]

Physicochemical Property	Value
Appearance	Typically exists as a solid at room temperature[2]
Boiling Point	235.6 °C at 760 mmHg (estimated)[2][3]
Density	0.992 g/cm ³ [2]
logP (o/w)	1.720 (estimated)[3]
Solubility	Soluble in alcohol; Insoluble in water (898 mg/L at 25 °C estimated)[3]

Synthesis and Isolation

Detailed experimental protocols for the chemical synthesis of **(1R)-Chrysanthemolactone** are not readily available in the public domain. This compound is a natural product that can be isolated from certain plant species, particularly from the flowers of the genus *Chrysanthemum*. [4]

While a specific, detailed protocol for the isolation of **(1R)-Chrysanthemolactone** has not been identified in the reviewed literature, general methods for the extraction and separation of monoterpenoids from plant materials can be applied. A general workflow for such an isolation is presented below.

Caption: Generalized workflow for the isolation and purification of **(1R)-Chrysanthemolactone**.

Spectroscopic Analysis

Comprehensive, publicly available spectroscopic data (NMR, IR, MS) specifically for **(1R)-Chrysanthemolactone** is limited. The analysis of related monoterpenoids is typically carried out using a combination of High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy.[5][6][7][8]

Biological Activities and Signaling Pathways

The biological activities of many compounds isolated from *Chrysanthemum* species, including anti-inflammatory, antioxidant, anticancer, and neuroprotective effects, have been reported.[9][10][11][12] However, specific studies detailing the biological evaluation and mechanism of action of **(1R)-Chrysanthemolactone** are not extensively documented in the available literature.

Due to the lack of specific research on the signaling pathway interactions of **(1R)-Chrysanthemolactone**, a diagrammatic representation cannot be provided at this time. Further investigation is required to elucidate its biological targets and molecular mechanisms.

Safety Information

Detailed toxicological data for **(1R)-Chrysanthemolactone** is not available.[3][13] Standard laboratory safety precautions should be observed when handling this compound. This includes wearing appropriate personal protective equipment such as gloves and safety glasses, and working in a well-ventilated area.[14][15]

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on currently available data. Further research is necessary to fully characterize the properties and biological activities of **(1R)-Chrysanthemolactone**.

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